4-(Chlorocarbonyl)benzoic acid physical properties

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Compound of Interest

Compound Name:	*4-(Chlorocarbonyl)benzoic acid*
CAS No.:	*18708-46-8*
Cat. No.:	*B108263*

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An In-depth Technical Guide to the Physical Properties of **4-(Chlorocarbonyl)benzoic Acid**

Introduction

4-(Chlorocarbonyl)benzoic acid, also known by its synonyms 4-carboxybenzoyl chloride and terephthalic acid monochloride, is a bifunctional aromatic organic compound.[1] With the chemical formula $C_8H_5ClO_3$, it possesses both a carboxylic acid and a highly reactive acyl chloride functional group attached to a benzene ring in a para configuration.[1][2] This unique structure makes it a valuable intermediate in the synthesis of complex molecules, particularly in the fields of performance polymers, pharmaceuticals, and advanced materials. Its ability to react selectively at either the acyl chloride or the carboxylic acid site allows for the controlled construction of polyesters, polyamides, and various specialty esters and amides. This guide provides a comprehensive overview of its core physical properties, the methodologies for their determination, and essential safety protocols, tailored for researchers and professionals in chemical and materials science.

Core Physical and Chemical Properties

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The fundamental properties of **4-(Chlorocarbonyl)benzoic acid** are summarized below. These data are critical for designing synthetic routes, selecting appropriate solvents, and ensuring safe handling and storage.

Property	Value	Source(s)
CAS Number	18708-46-8	[1][3][4][5]
Molecular Formula	$C_8H_5ClO_3$	[1][2][6]
Molecular Weight	184.58 g/mol	[5][6]
Appearance	White to off-white solid	[1]
Melting Point	Data not available in cited literature. Assumed to be a stable solid at room temperature.	[4][7]
Boiling Point	Data not available; likely decomposes upon heating.	[4]
Solubility	Soluble in organic solvents such as dichloromethane and ether; limited solubility in water.	[1]

Spectroscopic Characterization: An Interpretive Guide

Direct experimental spectra for **4-(Chlorocarbonyl)benzoic acid** are not widely published. However, based on its constituent functional groups, a detailed and reliable prediction of its spectral characteristics can be made. This approach is fundamental to structural elucidation in organic chemistry.

Infrared (IR) Spectroscopy

The IR spectrum of this molecule is expected to be rich with information, displaying characteristic absorption bands for each functional group.

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- O-H Stretch (Carboxylic Acid): A very broad absorption band is anticipated in the range of ~3300 cm^{-1} to 2500 cm^{-1}. This broadening is a classic indicator of the hydrogen-bonded O-H stretching vibration in a carboxylic acid dimer.[8]

- C=O Stretch (Acyl Chloride): A sharp, strong absorption band is expected at a relatively high wavenumber, typically between ~1810 cm^{-1} and 1770 cm^{-1}. The electronegative chlorine atom attached to the carbonyl carbon increases the bond order, shifting the absorption to a higher frequency compared to other carbonyls.

- C=O Stretch (Carboxylic Acid): A second strong, sharp absorption band should appear around ~1725 cm^{-1} to 1700 cm^{-1}. This is characteristic of the carbonyl group within the hydrogen-bonded carboxylic acid dimer.[8]

- C=C Stretch (Aromatic Ring): Several medium to sharp bands are expected in the ~1600 cm^{-1} to 1450 cm^{-1} region, corresponding to the carbon-carbon stretching vibrations within the benzene ring.

- C-O Stretch and O-H Bend: Absorptions in the fingerprint region, typically between ~1300 cm^{-1} and 1200 cm^{-1} (for C-O stretch) and near ~1400 cm^{-1} (for O-H bend), are also expected.

The presence of two distinct carbonyl peaks, one at a high wavenumber for the acyl chloride and another at a lower wavenumber, alongside the broad O-H stretch, would be the definitive IR signature for this molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the hydrogen and carbon framework of the molecule.

- ^1H NMR Spectroscopy: The para-substituted aromatic ring will produce a characteristic AA'BB' system.

  - Aromatic Protons: Two distinct signals, each integrating to 2H, are expected. The protons ortho (adjacent) to the electron-withdrawing acyl chloride group will be deshielded and appear further downfield as a doublet. The protons ortho to the carboxylic acid group will appear as a second, slightly more upfield doublet. Based on data for similar compounds

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like 4-chlorobenzoic acid, these signals would likely appear in the δ 7.5-8.2 ppm range.[9][10]

- Carboxylic Acid Proton: A broad singlet corresponding to the acidic proton is expected, typically far downfield (δ > 10-12 ppm). This signal is often exchangeable with D_2O.

- ^{13}C NMR Spectroscopy:
  - Carbonyl Carbons: Two distinct signals in the downfield region are expected for the two carbonyl carbons (~165-175 ppm). The acyl chloride carbonyl carbon may be slightly shifted relative to the carboxylic acid carbon.
  - Aromatic Carbons: Four signals are expected for the aromatic carbons. Two signals will represent the quaternary (substituted) carbons, and two will represent the protonated carbons. The carbon attached to the acyl chloride (C-COCl) and the carbon attached to the carboxylic acid (C-COOH) will be distinct, as will the four protonated carbons, which will appear as two unique signals due to the different electronic environments.[11][12]

Experimental Protocols & Methodologies

The following section details standardized laboratory procedures for the empirical determination of the key physical properties discussed.

Protocol 1: Melting Point Determination via Capillary Method

Causality: The melting point is a fundamental physical constant that provides an indication of purity. A sharp, well-defined melting range is characteristic of a pure substance. This method relies on the precise determination of the temperature at which the solid-to-liquid phase transition occurs.

Methodology:

- Sample Preparation: Finely powder a small amount of dry **4-(Chlorocarbonyl)benzoic acid**.
- Capillary Loading: Tightly pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.

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- Apparatus Setup: Place the loaded capillary tube into a calibrated melting point apparatus.
- Heating: Begin heating the apparatus. A rapid heating rate can be used initially to approach the expected melting point.
- Observation: When the temperature is within 15-20°C of the expected melting point, reduce the heating rate to 1-2°C per minute. This slow rate is critical for thermal equilibrium and an accurate reading.
- Recording: Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.

Protocol 2: Qualitative Solubility Assessment

Causality: Solubility is governed by the principle of "like dissolves like." This protocol assesses the compound's polarity by testing its ability to dissolve in a range of solvents with varying polarities. The presence of both a polar carboxylic acid group and a less polar acyl chloride on an aromatic ring suggests nuanced solubility behavior.

Methodology:

- Solvent Selection: Prepare labeled test tubes containing 1 mL of various solvents (e.g., water, methanol, dichloromethane, diethyl ether, hexanes).
- Sample Addition: Add approximately 10 mg of **4-(Chlorocarbonyl)benzoic acid** to each test tube.
- Observation at Room Temperature: Agitate each tube (e.g., using a vortex mixer) for 30 seconds. Observe and record whether the solid dissolves completely, partially, or not at all.
- Heating (Optional): If the compound is insoluble at room temperature, gently heat the test tube in a warm water bath to observe if solubility increases with temperature. Note any changes.
- Classification: Classify the compound's solubility in each solvent as "soluble," "sparingly soluble," or "insoluble."

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Protocol 3: Characterization by FTIR Spectroscopy (KBr Pellet Method)

Causality: This technique identifies functional groups within a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to the vibration of chemical bonds. For a solid sample, dispersing it in a transparent matrix like potassium bromide (KBr) prevents interference from solvents.

Methodology:

- Sample Preparation: Add 1-2 mg of **4-(Chlorocarbonyl)benzoic acid** to approximately 100-200 mg of dry, spectroscopic-grade KBr powder in an agate mortar.
- Grinding: Gently grind the mixture with a pestle until it is a fine, homogeneous powder. The quality of the spectrum is highly dependent on the particle size.
- Pellet Pressing: Transfer a portion of the powdered mixture to a pellet press die. Apply pressure (typically 7-10 tons) for several minutes to form a thin, transparent or translucent pellet.
- Spectrum Acquisition: a. Place the KBr pellet into the sample holder of the FTIR spectrometer. b. Acquire a background spectrum of the empty sample chamber to subtract atmospheric interference (CO_2, H_2O). c. Acquire the sample spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio.
- Data Analysis: Process the resulting spectrum to identify the wavenumbers (in cm^{-1}) of the key absorption peaks and correlate them to the functional groups described previously.

Diagrams and Workflows

Experimental Workflow for Physical Property Analysis

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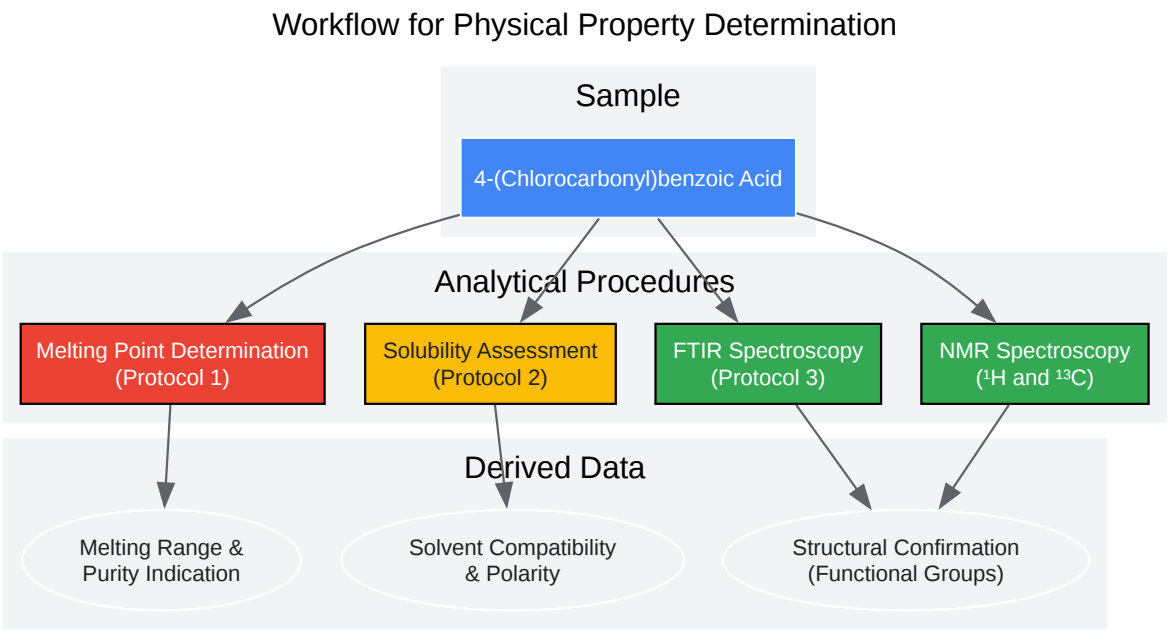

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Caption: Experimental workflow for determining key physical properties.

Structure-Spectra Relationship

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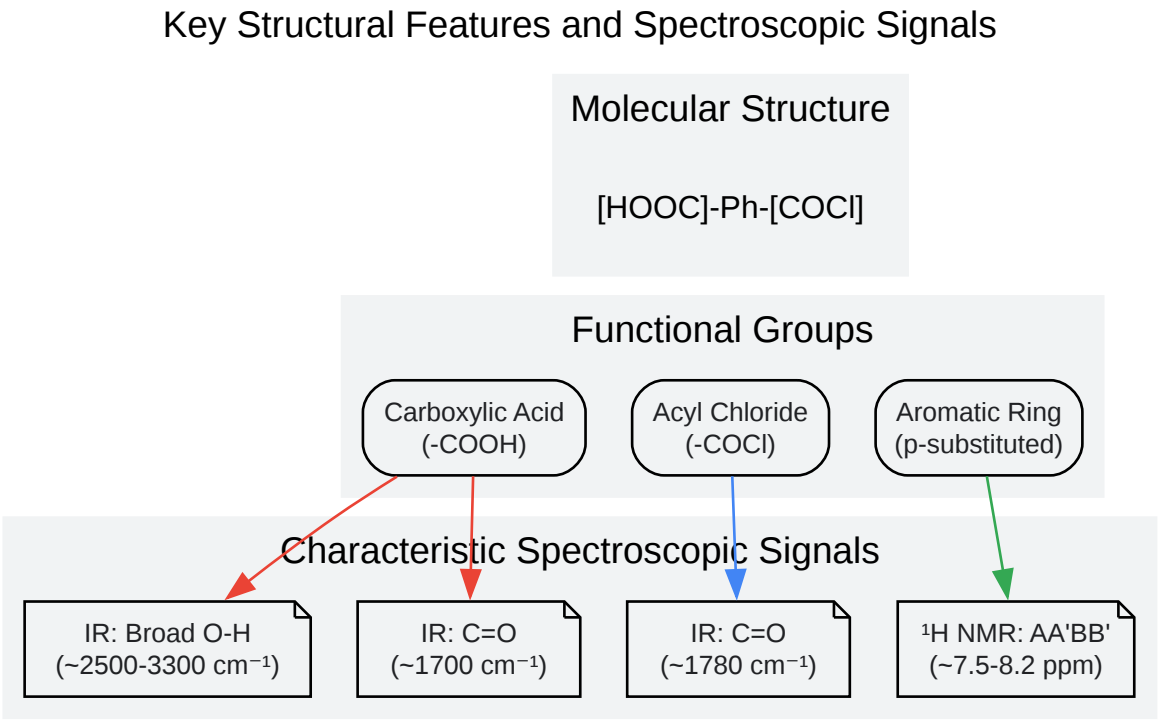

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Caption: Correlation between functional groups and key spectral signals.

Safety, Handling, and Storage

As a bifunctional molecule containing a reactive acyl chloride, **4-(Chlorocarbonyl)benzoic acid** requires careful handling.

- Hazards: The compound is expected to be corrosive and a lachrymator due to the acyl chloride group, which can react with moisture (including in the eyes or on skin) to produce hydrochloric acid. It may be harmful if inhaled or ingested.[1]
- Personal Protective Equipment (PPE): Always handle this chemical inside a certified fume hood. Wear standard PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.
- Handling: Avoid creating dust. Use appropriate tools (spatulas) for transfer. Keep containers tightly sealed when not in use to prevent exposure to atmospheric moisture, which can hydrolyze the acyl chloride group.

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- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as water, alcohols, amines, and strong bases. For long-term stability, storage under an inert atmosphere (e.g., argon or nitrogen) at refrigerated temperatures (2-8°C) is recommended. [13]

- Spills: In case of a spill, avoid creating dust. Wear appropriate PPE, cover the spill with a dry, inert absorbent material (such as sand or vermiculite), and collect it into a sealed container for proper chemical waste disposal.

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